

Application Notes and Protocols for NTRC 0066-0 Stock Solution Preparation

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Compound of Interest

Compound Name: NTRC 0066-0

Cat. No.: B15605873

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Introduction

NTRC 0066-0 is a highly selective and potent inhibitor of threonine tyrosine kinase (TTK), also known as monopolar spindle 1 (Mps1).[1][2][3] TTK is a critical component of the spindle assembly checkpoint, a crucial cellular mechanism that ensures proper chromosome segregation during mitosis.[4][5] Inhibition of TTK by **NTRC 0066-0** leads to chromosome missegregation and subsequent cell death in cancer cells, making it a promising therapeutic agent for various cancers, including triple-negative breast cancer (TNBC).[2][4][6] This document provides detailed protocols for the preparation of **NTRC 0066-0** stock solutions for in vitro and in vivo research applications.

Physicochemical Properties

A clear understanding of the physicochemical properties of **NTRC 0066-0** is essential for accurate stock solution preparation and handling.

Property	Value	Reference
Molecular Formula	C ₃₃ H ₃₉ N ₇ O ₂	[1][3]
Molecular Weight	565.71 g/mol	[1][3]
Appearance	White to yellow solid	[1]
Purity	≥95%	[7]
CAS Number	1817791-73-3	[1][3]

Experimental Protocols

Materials and Equipment

- **NTRC 0066-0** powder
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heat block capable of reaching 60°C
- Ultrasonic bath
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM **NTRC 0066-0** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for serial dilutions in cell-based assays.

- Pre-warm the DMSO: Warm the required volume of DMSO to 60°C. Note that hygroscopic DMSO can significantly impact solubility, so it is crucial to use a newly opened bottle.^[1]
- Weigh the **NTRC 0066-0**: Accurately weigh the desired amount of **NTRC 0066-0** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.657 mg of **NTRC 0066-0**.
- Dissolve the Compound:
 - Add the weighed **NTRC 0066-0** powder to a sterile microcentrifuge tube.
 - Add the pre-warmed DMSO to the tube.
 - Vortex the solution thoroughly for 1-2 minutes to aid dissolution.
- Apply Sonication and Heat:
 - Place the tube in an ultrasonic bath for 10-15 minutes.
 - Incubate the solution at 60°C in a water bath or heat block, with intermittent vortexing, until the solid is completely dissolved.^{[1][3]} Visually inspect the solution to ensure no particulates are present.
- Sterilization (Optional): If required for your specific application (e.g., cell culture), filter the stock solution through a 0.22 µm syringe filter into a new sterile tube. This step should be performed quickly to avoid precipitation.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][8]}

Stock Solution Preparation Table

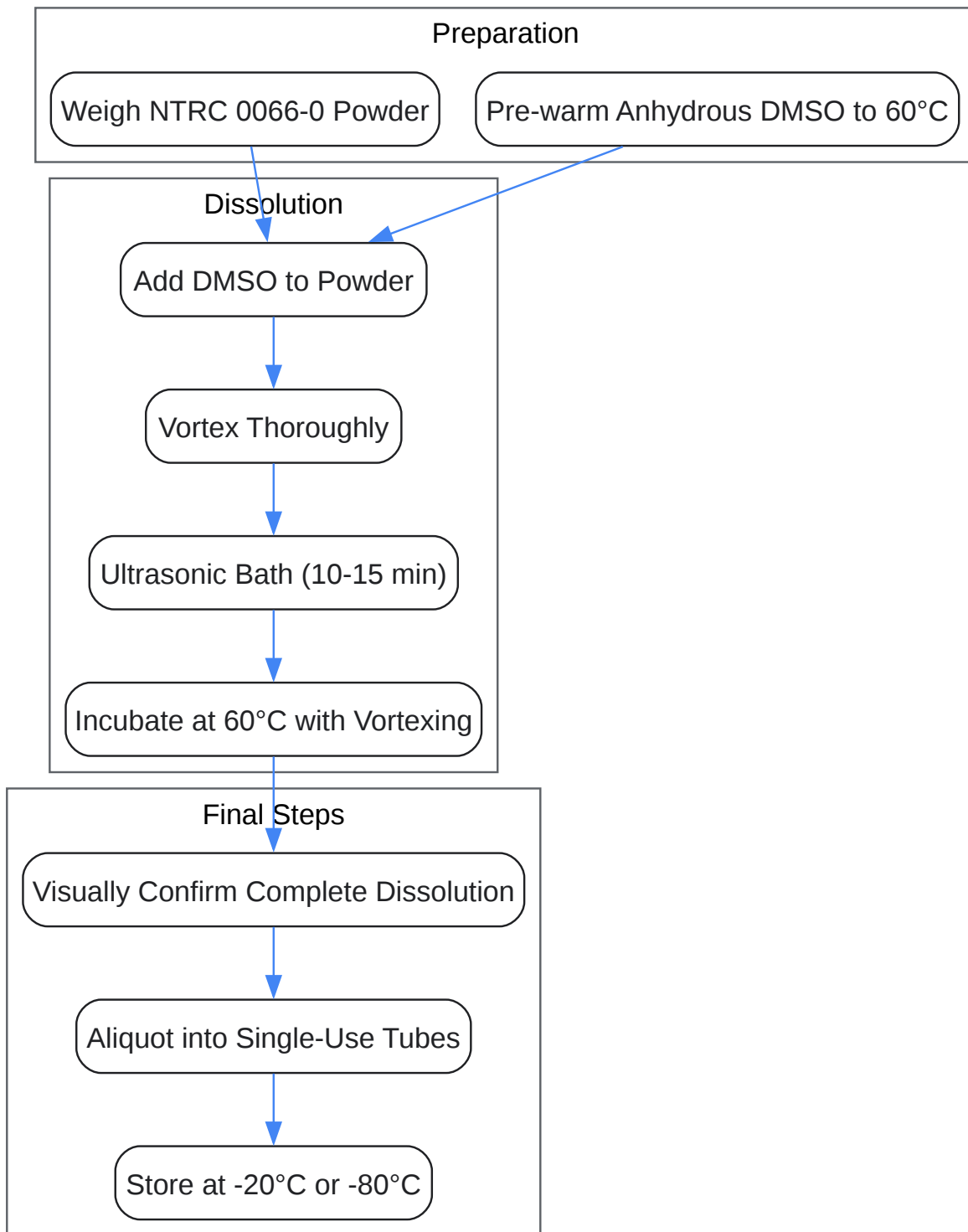
The following table provides the required mass of **NTRC 0066-0** and volume of DMSO to prepare stock solutions at various common concentrations.^{[1][3]}

Desired Concentration (mM)	Mass for 1 mL (mg)	Mass for 5 mL (mg)	Mass for 10 mL (mg)
1	0.566	2.829	5.657
5	2.829	14.143	28.285
10	5.657	28.285	56.571
20	11.314	56.571	113.142
36.82 (Max Solubility)	20.830	104.150	208.300

Note: The maximum solubility in DMSO is approximately 20.83 mg/mL (36.82 mM).[1][3] It is recommended to work with concentrations at or below this limit to ensure complete dissolution.

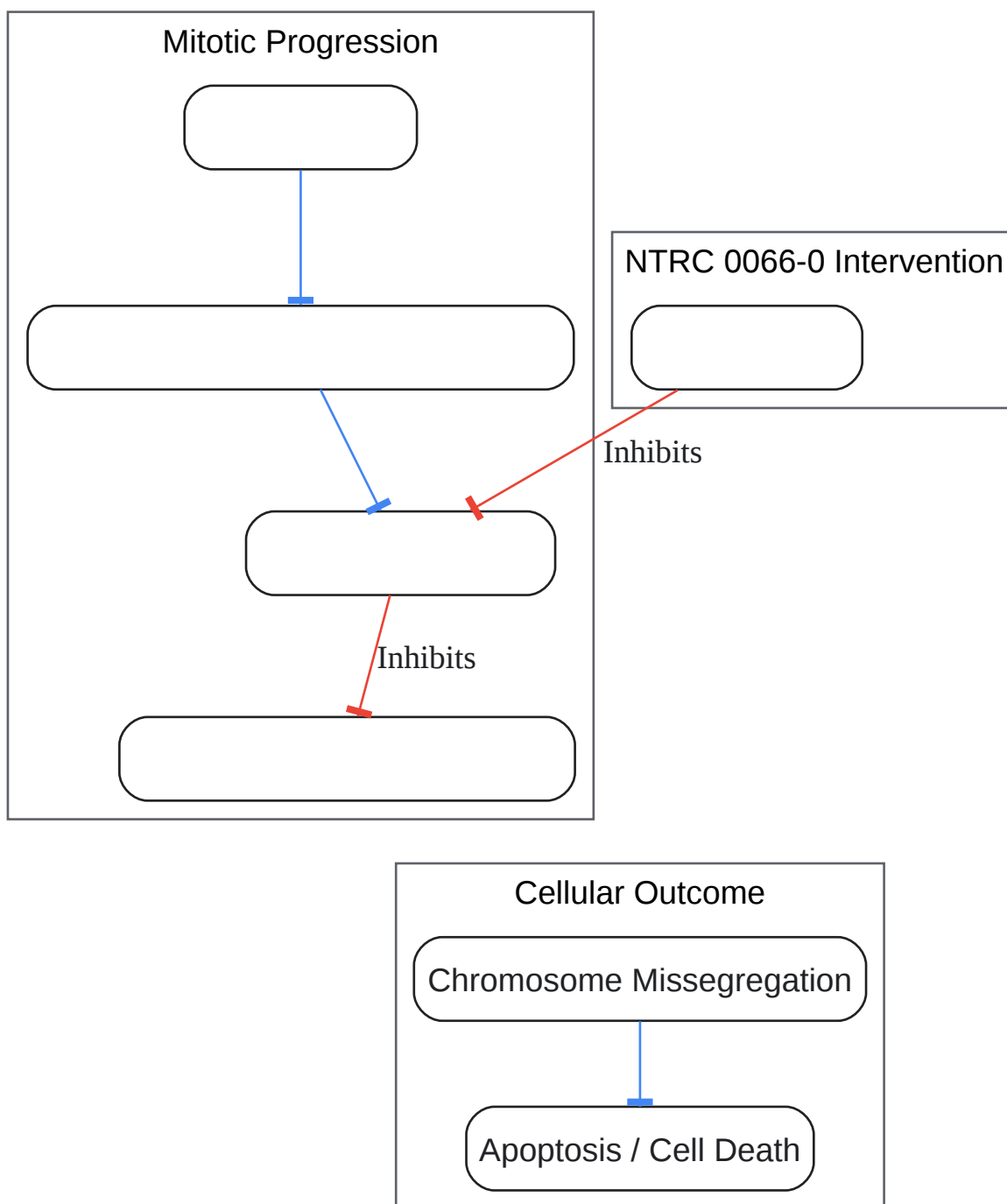
Visualizations

Experimental Workflow for **NTRC 0066-0** Stock Solution Preparation



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Caption: Workflow for preparing **NTRC 0066-0** stock solution.

Signaling Pathway of **NTRC 0066-0** Action[Click to download full resolution via product page](#)

Caption: **NTRC 0066-0** inhibits TTK, leading to mitotic errors.

Disclaimer: This protocol is intended for research use only by qualified personnel. Appropriate safety precautions should be taken when handling chemical reagents. It is recommended to consult the manufacturer's safety data sheet (SDS) for **NTRC 0066-0** before use. The provided storage conditions are based on available data, and stability may vary depending on specific laboratory conditions.

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